

Technical Guide: Molecular Weight & Formula Analysis of CAS 4383-05-5

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Compound of Interest

Compound Name: 2,2-Dimethylbut-3-en-1-ol

CAS No.: 918-83-2

Cat. No.: B2520351

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Compound: 2-Hydroxy-3-methoxybenzyl alcohol (o-Vanillyl Alcohol) Document Type: Technical Standardization Protocol Version: 1.0

Executive Summary

This technical guide provides a rigorous framework for the structural validation and molecular weight analysis of CAS 4383-05-5 (2-Hydroxy-3-methoxybenzyl alcohol). As a critical intermediate in the synthesis of vanilloid-based pharmaceuticals and fine chemicals, the precise characterization of this molecule is essential for maintaining stoichiometric integrity in downstream API (Active Pharmaceutical Ingredient) production.

This document outlines the theoretical physicochemical properties, details the fragmentation mechanisms observed in mass spectrometry, and establishes a standard operating procedure (SOP) for NMR-based structural confirmation.

Chemical Identity & Physicochemical Properties[1] [2][3][4]

CAS 4383-05-5 is chemically distinct due to its tri-substituted benzene ring pattern, featuring a hydroxymethyl group, a phenolic hydroxyl, and a methoxy group. This specific substitution pattern (1,2,3-substitution) imparts unique electronic properties that influence its ionization in mass spectrometry and chemical shifts in NMR.

Nomenclature and Identifiers

Property	Specification
IUPAC Name	2-Hydroxy-3-methoxybenzyl alcohol
Common Synonyms	o-Vanillyl alcohol; 2-(Hydroxymethyl)-6-methoxyphenol
CAS Number	4383-05-5
SMILES	<chem>COC1CCCC(CO)c1O</chem>
Molecular Formula	C ₈ H ₁₀ O ₃

Molecular Weight Analysis

For high-precision applications (e.g., HRMS), distinction between average and monoisotopic mass is critical.

Mass Type	Value (Da)	Significance
Average Molecular Weight	154.163	Used for molarity calculations in bulk synthesis.
Monoisotopic Mass	154.06299	Used for identification in High-Resolution Mass Spectrometry (HRMS).
Exact Mass	154.06	Base peak validation target.

Analytical Strategy: Mass Spectrometry (MS)[3][7][8] Ionization & Fragmentation Logic

In drug development workflows, Liquid Chromatography-Mass Spectrometry (LC-MS) is the primary tool for ID verification. CAS 4383-05-5 exhibits specific ionization behaviors due to the phenolic moiety.

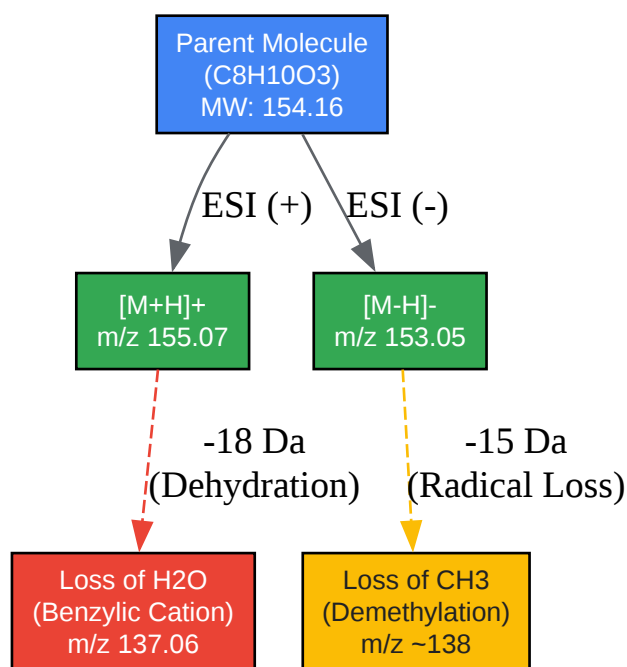
- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-) is often preferred due to the acidic phenolic proton, yielding a stable ion. However, Positive Mode (ESI+) can be used if adducts (e.g.,) are monitored or if the alcoholic -OH facilitates protonation.
- Key Fragmentation Pathway:
 - Loss of Water (18 Da): The benzylic alcohol is prone to dehydration, especially under collision-induced dissociation (CID), forming a reactive quinone methide-like cation (in ESI+) or a stabilized radical anion.
 - Loss of Methyl Radical (15 Da): Characteristic of methoxy-substituted aromatics.

MS Data Interpretation Table

Ion (m/z)	Species	Interpretation
153.05		Deprotonated molecular ion (Negative Mode Base Peak).
155.07		Protonated molecular ion (Positive Mode).
177.05		Sodium adduct (Common in unbuffered mobile phases).
137.06		Dehydration product (Benzylic carbocation stabilization).

Visualization: MS Fragmentation Pathway

The following diagram illustrates the logical fragmentation steps expected during MS/MS analysis.



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Figure 1: Predicted ESI fragmentation pathways for CAS 4383-05-5 showing primary ionization states and neutral losses.

Structural Confirmation: NMR Spectroscopy[8]

Nuclear Magnetic Resonance (NMR) provides the definitive structural proof required for regulatory filing. The 1,2,3-substitution pattern of the benzene ring creates a distinct splitting pattern.

¹H NMR Protocol (400 MHz, DMSO-d₆)

Solvent Choice: DMSO-d₆ is recommended over CDCl₃ to clearly observe the exchangeable phenolic and alcoholic protons, which often broaden or disappear in chloroform.

Expected Signals:

- Aromatic Region (6.7 - 7.0 ppm):
 - The 1,2,3-substitution leaves three adjacent protons (H₄, H₅, H₆).

- Expect a Multiplet or a pattern of Doublet-Triplet-Doublet (or overlapping multiplets) corresponding to the ABC spin system.
- Benzylic Protons (~4.5 ppm):
 - A distinct Doublet (if coupling to OH) or Singlet (if OH is exchanged). In dry DMSO, it appears as a doublet (Hz).
- Methoxy Group (~3.8 ppm):
 - A strong, sharp Singlet integrating to 3 protons.
- Hydroxyl Protons:
 - Phenolic OH (~8.5 - 9.0 ppm): Singlet (broad).
 - Alcoholic OH (~4.8 - 5.0 ppm): Triplet (coupled to benzylic CH₂).

13C NMR Assignments

Carbon Type	Approx. Shift (ppm)	Assignment Logic
C-OH (Phenolic)	146 - 148	Deshielded by direct oxygen attachment.
C-OMe	146 - 148	Deshielded by methoxy oxygen.
C-CH ₂ OH	128 - 130	Ipso carbon attached to hydroxymethyl.
Aromatic CH	110 - 125	Remaining ring carbons.
Benzylic CH ₂	55 - 60	Typical region for benzylic alcohols.
Methoxy CH ₃	55 - 56	Typical region for methoxy carbons.

Experimental Protocols

Protocol: Purity Determination via HPLC

To ensure the molecular weight analysis reflects the target compound and not impurities (e.g., unreduced o-Vanillin), use the following method.

Reagents:

- Acetonitrile (HPLC Grade)
- Water (Milli-Q)
- Formic Acid (0.1%)

Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase: Gradient elution.
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile
 - Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Phenolic absorption).
- Sample Prep: Dissolve 1 mg of CAS 4383-05-5 in 1 mL of 50:50 Water:Acetonitrile.

Protocol: Sample Preparation for Mass Spectrometry

Objective: Verify Molecular Ion (154 Da).

- Stock Solution: Prepare a 1 mg/mL stock in Methanol.

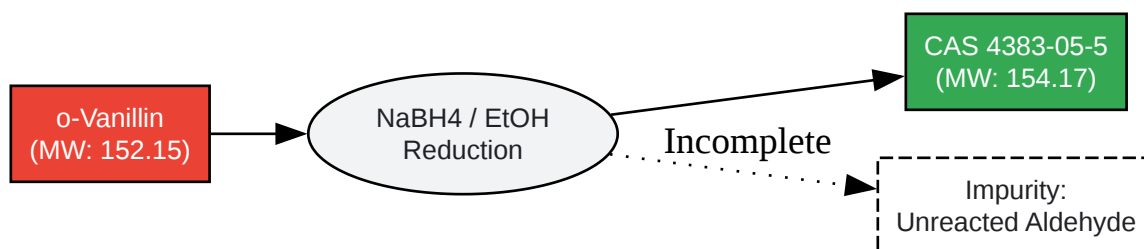
- Working Solution: Dilute stock 1:100 with 50% Methanol/Water + 0.1% Formic Acid (for ESI+) or 5 mM Ammonium Acetate (for ESI-).
- Injection: Direct infusion at 10 μ L/min into the MS source.

Synthesis & Impurity Context

Understanding the origin of CAS 4383-05-5 aids in troubleshooting analysis. It is typically synthesized via the Sodium Borohydride (NaBH_4) reduction of o-Vanillin.

Common Impurities:

- o-Vanillin (Starting Material): MW 152.15. Look for a peak at 152 in MS and a distinct aldehyde proton (~ 10 ppm) in NMR.
- Over-reduction products: Rare, but potential hydrogenolysis of the benzylic alcohol.



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Figure 2: Synthesis pathway highlighting the origin of the primary impurity (o-Vanillin).

References

- Fisher Scientific. (n.d.). 2-Hydroxy-3-methoxybenzyl Alcohol 98.0%. Retrieved from
- Sigma-Aldrich. (n.d.). 2-Hydroxy-3-methoxybenzyl alcohol.[1][2][3][4] Retrieved from
- National Center for Biotechnology Information (NCBI). (n.d.). PubChem Compound Summary for CID 78088, 2-Hydroxy-3-methoxybenzyl alcohol. Retrieved from
- ChemicalBook. (n.d.). CAS 4383-05-5 DataBase. Retrieved from

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- 3. canbipharm.com [canbipharm.com]
- 4. 4383-05-5 | [CAS DataBase](http://m.chemicalbook.com) [m.chemicalbook.com]
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